

# Z-LEHD-FMK: Core Chemical and Biological Data

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**Compound Focus: Z-LEHD-fmk**

Cat. No.: S547841

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The table below summarizes the fundamental properties of **Z-LEHD-FMK**.

Property	Detail / Value
Name	Z-LEHD-FMK
CAS Number	210345-04-3 [1]
Molecular Formula	$C_{32}H_{43}FN_6O_{10}$ [1]
Molecular Weight	690.72 g/mol [1]
Mechanism of Action	Specific, irreversible caspase-9 inhibitor [2] [1]
Primary Role in Research	Inhibits the mitochondrial (intrinsic) apoptotic pathway; used to study selective protection of normal cells (e.g., hepatocytes) during TRAIL-induced cancer cell death [2].
Physical Form	Powder [1]
Solubility	Soluble in DMSO (>10 mM) [1]
Storage	Desiccate at -20°C [1]

## Key Experimental Findings and Quantitative Data

The following table consolidates significant results from pivotal studies using **Z-LEHD-FMK**.

Experimental Context (Cell Line/Model)	Treatment Conditions	Key Findings & Quantitative Outcomes
<p>  <b>Human Cell Lines *in vitro*</b> [2] [1]   <b>20 µM Z-LEHD-FMK for 30 min, followed by 20 ng/ml TRAIL for 4 hours</b> [1].   • <b>HCT116 &amp; 293 cells</b>: Complete protection from TRAIL-induced toxicity [2] [1]. • <b>SW480 &amp; H460 cells</b>: Death not prevented by <b>Z-LEHD-FMK</b> [2]. • <b>Normal Human Hepatocytes</b>: Protected from TRAIL-induced apoptosis [2]. • <b>HCT116 Colony Growth</b>: Significantly more colonies survived with TRAIL + <b>Z-LEHD-FMK</b> vs. TRAIL alone [2].    <b>Rat Spinal Cord Injury Model</b> [1]   <b>0.8-mM/kg intravenous injection</b> [1].   • <b>24 hrs post-injury</b>: Significantly fewer apoptotic cells in treated group vs. controls [1]. • <b>Electron Microscopy</b>: Protected neurons, glia, myelin, axons, and intracellular organelles [1].    <b>Rat Focal Ischemia/Reperfusion Model</b> [1]   Not specified in detail.   • <b>Neurological Outcome</b>: Improved by 63% [1]. • <b>Infarction Volume</b>: Reduced by 49% [1].  </p>		

## Detailed Experimental Protocol

Based on the cited literature, here is a generalized protocol for using **Z-LEHD-FMK** in cell-based assays [2] [1].

### • Preparation of Stock Solution

- Dissolve **Z-LEHD-FMK** powder in anhydrous DMSO to prepare a concentrated stock solution (e.g., 10-20 mM) [1].
- **Note**: Warming the tube at 37°C and brief sonication may aid in dissolving the compound completely [1].
- Aliquot and store the stock solution at -20°C or below. For best results, prepare fresh solutions on the day of use, though frozen stocks can typically be maintained for several months [1].

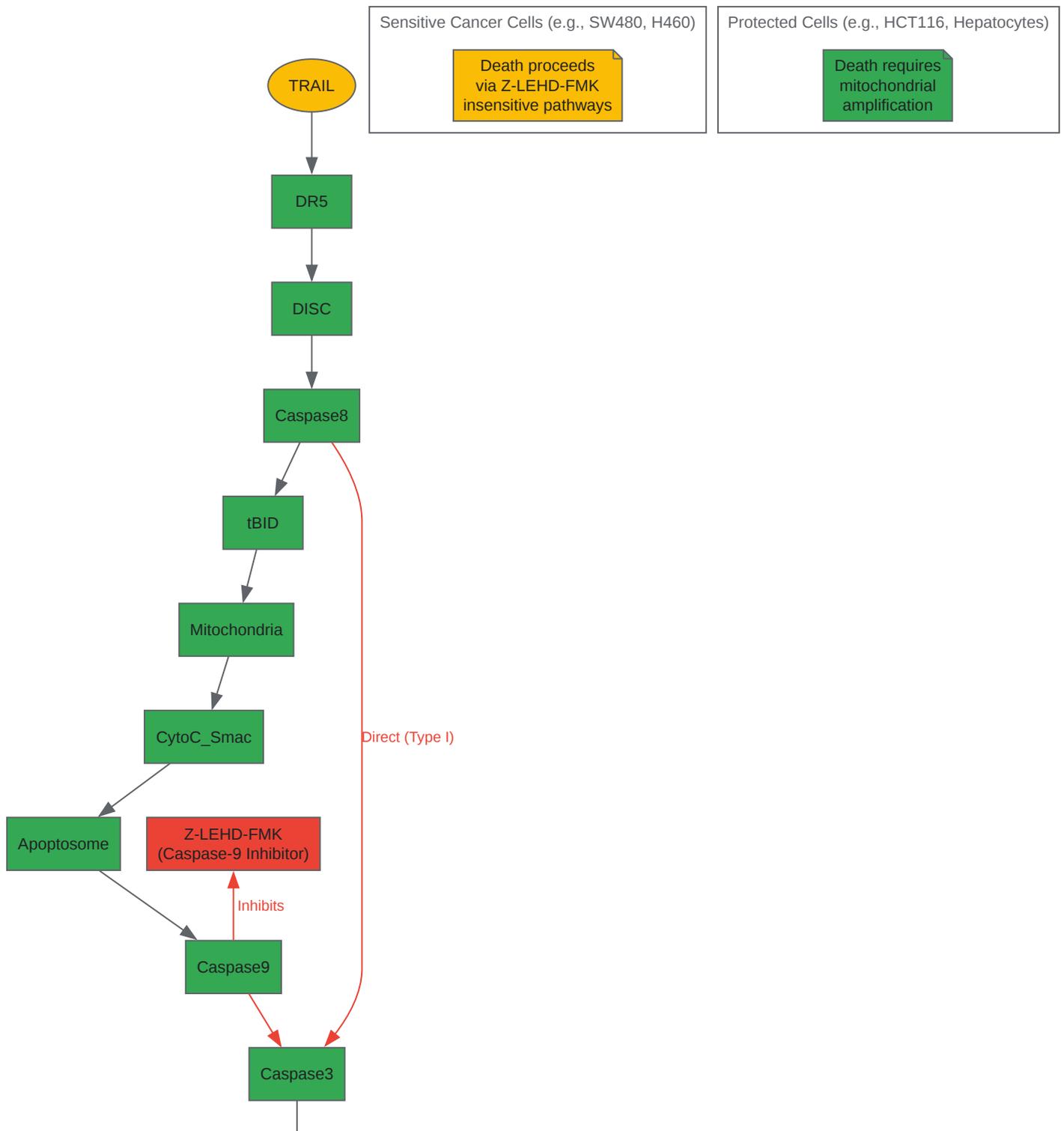
### • Cell Treatment

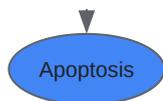
- Culture your chosen cell line (e.g., HCT116, primary hepatocytes).

- Pre-treat cells with 20  $\mu$ M **Z-LEHD-FMK** for 30 minutes [1]. This pre-incubation is crucial for the inhibitor to bind and inhibit caspase-9 before the apoptotic stimulus is introduced.
  - Add the apoptotic stimulus, TRAIL, at a concentration of 20 ng/ml to the culture medium, while maintaining the **Z-LEHD-FMK** presence [2] [1].
  - Incubate the cells for the desired experimental duration (e.g., 4 hours for acute toxicity assessment, or longer for colony formation assays) [2] [1].
- **Downstream Analysis**
    - Assess apoptosis using standard methods like caspase-3/7 activity assays, flow cytometry for Annexin V/propidium iodide staining, or immunoblotting for caspase cleavage (e.g., procaspase-3, -8, -9) [2].
    - For long-term effects, perform clonogenic survival assays to measure colony-forming ability [2].

## Signaling Pathway in TRAIL-Induced Apoptosis

The diagram below illustrates the core apoptotic pathway induced by TRAIL and the specific point of inhibition by **Z-LEHD-FMK**, highlighting the differential effect in sensitive versus resistant cancer cells.





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*Mechanism of TRAIL-induced apoptosis and **Z-LEHD-FMK** inhibition [2] [3] [4].*

## Research Implications and Therapeutic Potential

The differential effect of **Z-LEHD-FMK** reveals a critical strategic insight: it is possible to protect certain normal cells from TRAIL-induced apoptosis without compromising its ability to kill many cancer cell types [2]. This selectively widens the **therapeutic window** for TRAIL-based therapies [2].

The resistance of some cancer cells (e.g., SW480, NCI-H460) to **Z-LEHD-FMK** suggests their death is executed primarily via a strong, direct caspase-8 pathway (Type I cells). In contrast, cells protected by the inhibitor (e.g., HCT116, hepatocytes) rely more heavily on mitochondrial amplification (Type II) [2] [4]. Furthermore, research on the NCI-H460 cell line indicates that in some contexts, the mitochondrial role is less about caspase-9 activation and more about the release of **Smac** to neutralize **XIAP**, which otherwise blocks caspase-3 activity [4]. Overcoming XIAP inhibition thus becomes a key determinant of TRAIL sensitivity [4].

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## References

1. - Z - LEHD | CAS:210345-04-3 | Irreversible... | Manufacturer BioCrick FMK [biocrick.com]

2. The caspase 9 inhibitor Z-LEHD-FMK protects human liver ... [pubmed.ncbi.nlm.nih.gov]

3. Regulation of Apoptosis [cellsignal.com]

4. Bcl-2-mediated control of TRAIL - induced ... | PLOS One apoptotic [journals.plos.org]

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